

(-)-Dihydrojasmonic Acid: A Technical Overview of its Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: (-)-Dihydrojasmonic acid

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Introduction

(-)-Dihydrojasmonic acid, a cyclopentanone fatty acid, is a naturally occurring plant growth regulator.[1] As a member of the jasmonate family of plant hormones, it is involved in various physiological processes, including plant development and responses to biotic and abiotic stress.[2] This technical guide provides a comprehensive overview of the structure, chemical properties, and known biological activities of **(-)-Dihydrojasmonic acid**, with a focus on quantitative data and experimental methodologies.

Chemical Structure and Identification

(-)-Dihydrojasmonic acid, with the IUPAC name 2-[(1R,2R)-3-oxo-2-pentylcyclopentyl]acetic acid, is the stereoisomer of dihydrojasmonic acid with a specific spatial arrangement of its constituent atoms.[3] The molecule features a cyclopentanone ring substituted with a pentyl group and an acetic acid group.

Table 1: Chemical Identifiers for **(-)-Dihydrojasmonic Acid**

Identifier	Value
IUPAC Name	2-[(1R,2R)-3-oxo-2-pentylcyclopentyl]acetic acid[3]
CAS Number	98674-52-3[1]
Molecular Formula	C ₁₂ H ₂₀ O ₃ [1]
Molecular Weight	212.28 g/mol [1]
SMILES	CCCCC[C@@H]1--INVALID-LINK--CC(=O)O[1]
InChI Key	PQEYTAGBXNEUQL-NXEZZACHSA-N[1]

Physicochemical Properties

(-)-Dihydrojasmonic acid is typically a solid or a neat liquid and is soluble in chloroform.[4] It is recognized as a skin and eye irritant.[5]

Table 2: Physicochemical Data for Dihydrojasmonic Acid

Property	Value	Notes
Appearance	Solid or colorless to slightly yellow/orange clear liquid[3][6]	Data for racemic mixture
Optical Rotation	$[\alpha]^{22}_D = -28.3^\circ$ (c=0.1 in MeOH)[7]	Specific for (-)-enantiomer
Density	1.04 g/mL[3]	Data for racemic mixture
Refractive Index	n _{20/D} 1.470[3]	Data for racemic mixture
Purity	≥95% (mixture of isomers)[4]	Commercially available purity

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR) for the specific (-)-enantiomer of dihydrojasmonic acid are not readily available in public databases. Commercial suppliers of the racemic mixture often do not provide detailed analytical data.[8] However, LC-

MS/MS data for **(-)-Dihydrojasmonic acid** is available and can be used for its identification in complex mixtures.[9] For reference, predicted ^1H and ^{13}C NMR spectra for the closely related jasmonic acid are available in public databases.[3][10]

Synthesis

A detailed, publicly available, step-by-step protocol for the specific asymmetric synthesis of **(-)-Dihydrojasmonic acid** is not readily found in the literature. However, the synthesis of related compounds, such as (+)-dihydrojasnone, often involves the preparation of a prochiral precursor followed by an enantioselective hydrogenation step using a chiral catalyst system.[1] The synthesis of the racemic mixture of dihydrojasmonic acid can be achieved through various organic synthesis routes.

Biological Activity and Experimental Protocols

(-)-Dihydrojasmonic acid is known to function as a plant growth regulator.[4] One of its documented activities is the inhibition of lettuce seed germination and the reduction of radicle length in germinated seedlings at a concentration of 10 mM.[4]

Experimental Protocol: Lettuce Seed Germination Bioassay

This protocol is adapted from standard methods for assessing the phytotoxicity of chemical compounds.

Materials:

- Lettuce seeds (e.g., *Lactuca sativa*)
- **(-)-Dihydrojasmonic acid**
- Solvent for dissolving the test compound (e.g., ethanol, if necessary)
- Distilled water
- Petri dishes (90-100 mm diameter)
- Filter paper (Whatman No. 3 or equivalent)

- Incubator set at a constant temperature (e.g., 22-25°C)
- Pipettes and other standard laboratory glassware

Procedure:

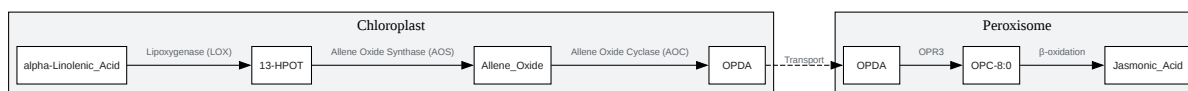
- Preparation of Test Solutions:
 - Prepare a stock solution of **(-)-Dihydrojasmonic acid** in a suitable solvent if it is not readily soluble in water.
 - Prepare a series of dilutions of the test compound in distilled water to achieve the desired final concentrations (e.g., 10 mM). A negative control (distilled water only) and a solvent control (if a solvent other than water is used) should also be prepared.
- Assay Setup:
 - Place one or two sheets of filter paper in each petri dish.
 - Pipette a specific volume (e.g., 5 mL) of the respective test solution or control onto the filter paper in each petri dish, ensuring the paper is saturated but not flooded.
 - Place a predetermined number of lettuce seeds (e.g., 20-50) on the moist filter paper in each dish.
 - Seal the petri dishes with lids and place them in plastic bags to maintain humidity.
- Incubation:
 - Incubate the petri dishes in the dark at a constant temperature (e.g., 22-25°C) for a specified period (e.g., 5 days or 120 hours).^[9]
- Data Collection and Analysis:
 - After the incubation period, count the number of germinated seeds in each dish. Germination is typically defined by the emergence of the radicle.
 - For germinated seeds, measure the length of the radicle.

- Calculate the germination percentage and the average radicle length for each treatment and control.
- Analyze the data for statistically significant differences between the treatments and the controls.

Biosynthesis and Signaling Pathways

(-)-Dihydrojasmonic acid is a derivative of jasmonic acid. The biosynthesis of jasmonates originates from α -linolenic acid through a series of enzymatic reactions primarily occurring in the chloroplasts and peroxisomes.[5]

Jasmonic Acid Biosynthesis Pathway



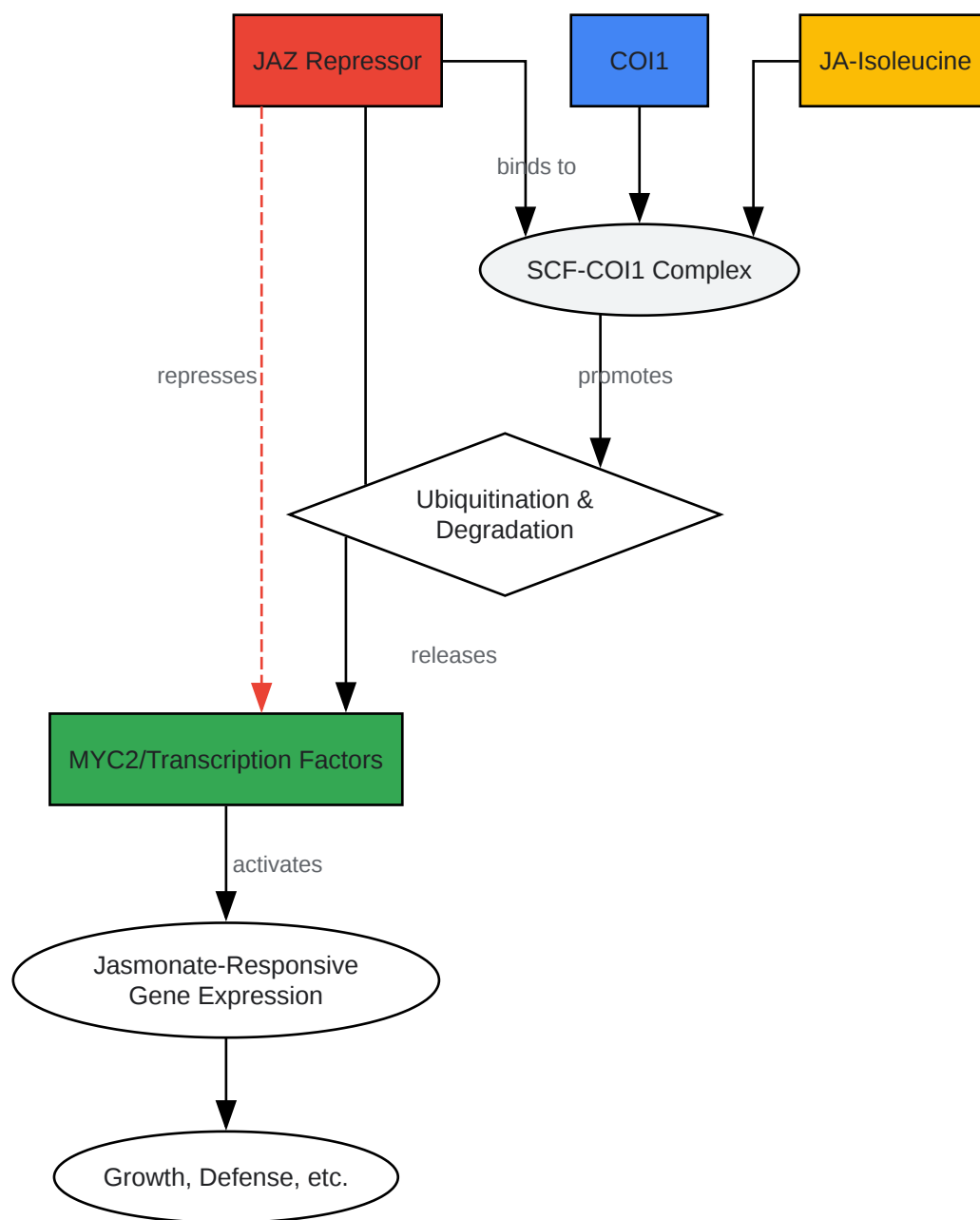
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Caption: Simplified Jasmonic Acid Biosynthesis Pathway.

Jasmonates, including dihydrojasmonic acid, are key signaling molecules in plants. The signaling pathway is initiated by the binding of the active jasmonate form (JA-isoleucine) to the COI1 receptor, leading to the degradation of JAZ repressor proteins and the subsequent activation of transcription factors that regulate the expression of jasmonate-responsive genes.

[5][11]

Jasmonate Signaling Pathway



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Caption: Core Jasmonate Signaling Pathway.

Conclusion

(-)-Dihydrojasmonic acid is a significant natural product with defined roles in plant biology. While its fundamental chemical structure and some physicochemical properties are well-documented, a comprehensive understanding for research and development purposes is hampered by the limited availability of detailed spectroscopic and synthetic data for the specific

enantiomer. The provided experimental protocol for the lettuce seed germination assay offers a standardized method for investigating its biological activity. Further research is warranted to fully elucidate the specific signaling cascades it may modulate and to develop efficient and scalable enantioselective synthetic routes.

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- To cite this document: BenchChem. [(-)-Dihydrojasmonic Acid: A Technical Overview of its Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345552#dihydrojasmonic-acid-structure-and-chemical-properties]

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